

# Unveiling the Molecular Architecture of Sadopeptin A: A Spectroscopic Data Guide

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: Sadopeptins A

Cat. No.: B15580948

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for Sadopeptin A, a novel cyclic heptapeptide with proteasome inhibitory activity. The following sections detail the nuclear magnetic resonance (NMR) and mass spectrometry (MS) data, along with the experimental protocols utilized for their acquisition. This information is critical for researchers engaged in natural product synthesis, medicinal chemistry, and drug discovery targeting the proteasome.

## Core Spectroscopic Data

The structural elucidation of Sadopeptin A was accomplished through a combination of one- and two-dimensional NMR spectroscopy and high-resolution mass spectrometry. The data presented here is sourced from the primary literature describing the isolation and characterization of **Sadopeptins A** and B.

## Mass Spectrometry Data

High-resolution electrospray ionization mass spectrometry (HRESIMS) was employed to determine the molecular formula of Sadopeptin A.

| Parameter         | Value                                                            |
|-------------------|------------------------------------------------------------------|
| Molecular Formula | C <sub>42</sub> H <sub>61</sub> N <sub>9</sub> O <sub>12</sub> S |
| Ion               | [M+H] <sup>+</sup>                                               |
| Observed m/z      | 932.4210                                                         |
| Calculated m/z    | 932.4209                                                         |

## Nuclear Magnetic Resonance (NMR) Data

The <sup>1</sup>H and <sup>13</sup>C NMR data for Sadopeptin A were acquired in DMSO-d<sub>6</sub> at 800 MHz and 200 MHz, respectively. The chemical shifts (δ) are reported in parts per million (ppm) and are referenced to the solvent signals.

| Position                             | $\delta C$ (ppm) | $\delta H$ (ppm, mult., J in Hz) |
|--------------------------------------|------------------|----------------------------------|
| N-Me-Tyr                             |                  |                                  |
| 1                                    | 170.3            |                                  |
| 2                                    | 59.5             | 4.90, m                          |
| 3                                    | 36.5             | 2.95, m; 2.75, m                 |
| 4                                    | 129.4            |                                  |
| 5, 9                                 | 130.4            | 7.00, d, 8.5                     |
| 6, 8                                 | 115.3            | 6.78, d, 8.5                     |
| 7                                    | 156.3            |                                  |
| N-Me                                 | 30.1             | 2.48, s                          |
| Thr                                  |                  |                                  |
| 10                                   | 169.3            |                                  |
| 11                                   | 58.7             | 4.75, m                          |
| 12                                   | 67.2             | 3.95, m                          |
| 13                                   | 19.5             | 1.18, d, 6.0                     |
| Phe                                  |                  |                                  |
| 14                                   | 171.7            |                                  |
| 15                                   | 54.7             | 4.75, m                          |
| 16                                   | 37.2             | 3.10, m; 2.85, m                 |
| 17                                   | 136.7            |                                  |
| 18, 22                               | 129.4            | 7.18, m                          |
| 19, 21                               | 127.7            | 7.18, m                          |
| 20                                   | 126.2            | 7.13, m                          |
| 3-amino-6-hydroxy-2-piperidone (Ahp) |                  |                                  |

|        |       |                  |
|--------|-------|------------------|
| 23     | 172.9 |                  |
| 24     | 50.8  | 4.90, m          |
| 25     | 28.9  | 2.10, m; 1.80, m |
| 26     | 25.1  | 1.95, m; 1.65, m |
| 27     | 78.9  | 5.41, m          |
| Val    |       |                  |
| 28     | 172.0 |                  |
| 29     | 57.9  | 4.50, t, 8.0     |
| 30     | 30.2  | 2.05, m          |
| 31     | 19.1  | 0.87, d, 7.0     |
| 32     | 18.2  | 0.87, d, 7.0     |
| Met(O) |       |                  |
| 33     | 170.8 |                  |
| 34     | 51.9  | 4.75, m          |
| 35     | 48.6  | 3.05, m; 2.80, m |
| 36     | 25.3  | 2.20, m; 2.00, m |
| S-Me   | 38.6  | 2.76, s          |
| Cit    |       |                  |
| 37     | 172.9 |                  |
| 38     | 50.2  | 4.75, m          |
| 39     | 29.1  | 1.85, m; 1.70, m |
| 40     | 26.3  | 1.60, m          |
| 41     | 49.5  | 3.30, m          |
| 42     | 158.8 |                  |

## Experimental Protocols

The following protocols are based on the methodologies reported in the primary literature for the isolation and characterization of Sadopeptin A.

### Mass Spectrometry

High-resolution electrospray ionization mass spectrometry (HRESIMS) was performed on a high-resolution mass spectrometer. The sample was dissolved in methanol and introduced into the ESI source. Data was acquired in positive ion mode.

### Nuclear Magnetic Resonance Spectroscopy

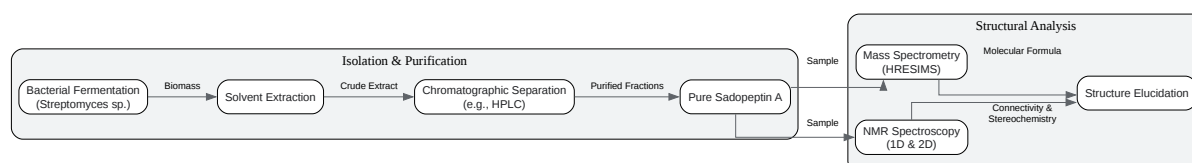
All NMR spectra were recorded on a high-field NMR spectrometer equipped with a cryoprobe. The sample of Sadopeptin A was dissolved in dimethyl sulfoxide- $d_6$  (DMSO- $d_6$ ).

- $^1\text{H}$  NMR: The proton NMR spectra were acquired at 800 MHz.
- $^{13}\text{C}$  NMR: The carbon NMR spectra were acquired at 200 MHz.
- 2D NMR: To establish the connectivity and spatial relationships of the atoms, a suite of 2D NMR experiments were conducted, including:
  - Correlation Spectroscopy (COSY)
  - Total Correlation Spectroscopy (TOCSY)
  - Heteronuclear Single Quantum Coherence (HSQC)
  - Heteronuclear Multiple Bond Correlation (HMBC)
  - Rotating-frame Overhauser Effect Spectroscopy (ROESY)

The data were processed using standard NMR software. The chemical shifts were referenced to the residual solvent signals of DMSO- $d_6$  at  $\delta\text{H}$  2.50 and  $\delta\text{C}$  39.5.

## Workflow Visualization

The following diagram illustrates the general workflow for the discovery and characterization of a novel natural product like Sadopeptin A.



[Click to download full resolution via product page](#)

Caption: Workflow for the isolation and structural elucidation of Sadopeptin A.

- To cite this document: BenchChem. [Unveiling the Molecular Architecture of Sadopeptin A: A Spectroscopic Data Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15580948/docs#unveiling-the-molecular-architecture-of-sadopeptin-a-a-spectroscopic-data-guide\]](https://www.benchchem.com/product/b15580948/docs#unveiling-the-molecular-architecture-of-sadopeptin-a-a-spectroscopic-data-guide)

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)